

A Proactive Safety and Handling Guide for 5-(Dimethylphosphoryl)picolinonitrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-(Dimethylphosphoryl)picolinonitrile

CAS No.: 2551114-38-4

Cat. No.: B2608007

[Get Quote](#)

Abstract

5-(Dimethylphosphoryl)picolinonitrile is a specialized heterocyclic building block with potential applications in medicinal chemistry and materials science. As with many novel research chemicals, a comprehensive, publicly available Safety Data Sheet (SDS) is not always readily accessible. This technical guide is designed for researchers, chemists, and drug development professionals to establish a robust framework for the safe handling, storage, and emergency management of this compound. By analyzing the structural motifs—a picolinonitrile core and a dimethylphosphoryl group—we extrapolate potential hazards from well-characterized surrogate molecules. This document provides detailed, field-proven protocols and engineering controls to mitigate risks, ensuring a high level of safety in the laboratory. It must be emphasized that this guide serves as a proactive safety assessment and should be used by trained professionals in conjunction with institutional safety protocols until an official, supplier-provided SDS becomes available.

Compound Identification and Known Properties

5-(Dimethylphosphoryl)picolinonitrile is a solid organic compound. Its core structure is a pyridine ring with a nitrile group at the 2-position and a dimethylphosphoryl group at the 5-position. The presence of the nitrile and phosphoryl functional groups dictates its chemical reactivity and is the primary basis for the safety considerations outlined in this guide.

Property	Value	Source
Chemical Name	5-(Dimethylphosphoryl)picolinonitrile	-
CAS Number	2551114-38-4	[1][2]
Molecular Formula	C ₈ H ₉ N ₂ OP	[1][2]
Molecular Weight	180.14 g/mol	[1][2]
Physical State	Solid	Assumed
Purity	≥97%	[1]
Synonyms	N#CC1=NC=C(C=C1)P(C)(C)=O	[1]

Hazard Analysis and Risk Assessment (Surrogate-Based)

In the absence of a specific SDS for **5-(Dimethylphosphoryl)picolinonitrile**, a conservative risk assessment is performed by evaluating the hazards of its constituent functional groups.

The Picolinonitrile Moiety

The picolinonitrile structure contains a cyano (-C≡N) group attached to a pyridine ring. Organic nitriles are a well-known class of toxic compounds. Their primary hazard is the potential to cause severe toxicity if swallowed, inhaled, or if they come into contact with skin.[3][4]

Metabolism or decomposition (e.g., under acidic conditions or during combustion) can release hydrogen cyanide (HCN), a potent inhibitor of cellular respiration.[4][5] Therefore, compounds like malononitrile are classified as fatal if swallowed or inhaled and toxic in contact with skin.[3][5]

The Dimethylphosphoryl Moiety

The dimethylphosphoryl group, $-P(O)(CH_3)_2$, is a phosphine oxide. While generally less acutely toxic than organophosphate esters used as pesticides or nerve agents, organophosphorus compounds warrant careful handling. The toxicological properties have not been thoroughly investigated for many novel structures.

Predicted GHS Classification

Based on the analysis of the nitrile functional group, a conservative, hypothetical GHS classification for **5-(Dimethylphosphoryl)picolinonitrile** is proposed below. This classification assumes the primary driver of acute toxicity is the picolinonitrile moiety.

Hazard Class	GHS Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Category 2/3	H300/H301: Fatal or Toxic if swallowed	
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	
Acute Toxicity, Inhalation	Category 2/3	H330/H331: Fatal or Toxic if inhaled	
Serious Eye Damage/Irritation	Category 1/2	H318/H319: Causes serious eye damage or irritation	
Skin Irritation	Category 2	H315: Causes skin irritation	
Aquatic Hazard (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects	

Signal Word: Danger

Precautionary Statements (Selected):

- P260: Do not breathe dust.[\[3\]](#)

- P264: Wash face, hands and any exposed skin thoroughly after handling.[4][6]
- P270: Do not eat, drink or smoke when using this product.[4][6]
- P273: Avoid release to the environment.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
[3]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P405: Store locked up.[4]

Safe Handling and Exposure Control Protocol

Given the predicted high toxicity, all handling of **5-(Dimethylphosphoryl)picolinonitrile** must be performed with stringent engineering controls and appropriate Personal Protective Equipment (PPE).

Engineering Controls

- Primary Containment: All manipulations of the solid compound (weighing, transferring, preparing solutions) must be conducted within a certified chemical fume hood with a face velocity of 80-120 feet per minute (fpm). For highly sensitive operations or if aerosolization is possible, a glove box is recommended.
- Ventilation: Ensure adequate general laboratory ventilation. The fume hood should be located in an area with minimal cross-drafts.[3]

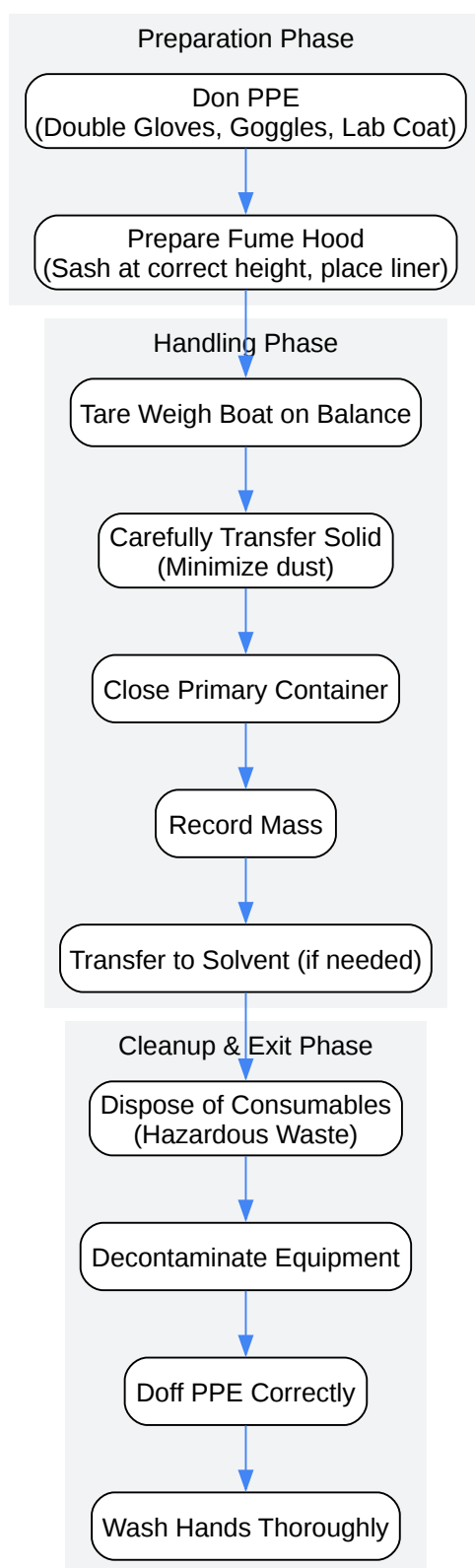
Personal Protective Equipment (PPE)

- **Hand Protection:** Use double-gloving. Wear a pair of nitrile gloves as the primary layer, with a second, heavier-duty pair of nitrile or neoprene gloves over the top. Change gloves immediately if contamination is suspected.
- **Eye and Face Protection:** Wear ANSI Z87.1-compliant chemical safety goggles with side shields. A full-face shield is required when there is a splash hazard.
- **Skin and Body Protection:** Wear a flame-retardant lab coat with long sleeves and elastic or cuffed wrists. Ensure clothing fully covers all skin. Do not wear shorts, skirts, or open-toed shoes.
- **Respiratory Protection:** A NIOSH-approved respirator with P100 (particulate) cartridges is required if there is any risk of inhaling dust, such as during a spill cleanup outside of a fume hood.

Step-by-Step Weighing and Handling Workflow

- **Preparation:** Don all required PPE. Designate a specific area within the fume hood for handling the compound. Place a plastic-backed absorbent liner on the work surface.
- **Tare:** Place a tared weigh boat on an analytical balance inside the fume hood.
- **Transfer:** Carefully open the container. Using a dedicated, clean spatula, transfer a small amount of the solid to the weigh boat. Avoid any actions that could generate dust. Close the primary container immediately.
- **Weighing:** Record the mass.
- **Dissolution (if applicable):** If preparing a solution, add the solvent to the receiving flask first. Then, carefully transfer the weighed solid into the flask. Use a small amount of solvent to rinse the weigh boat and spatula to ensure a quantitative transfer.
- **Cleanup:** Dispose of the weigh boat, liner, and any disposable equipment as hazardous waste. Decontaminate the spatula and any non-disposable equipment with an appropriate solvent (e.g., ethanol), collecting the rinsate as hazardous waste.

- Doffing PPE: Remove PPE in the correct order (gloves first), avoiding contact with the contaminated outer surfaces.
- Hygiene: Wash hands and face thoroughly with soap and water after handling.[3]



[Click to download full resolution via product page](#)

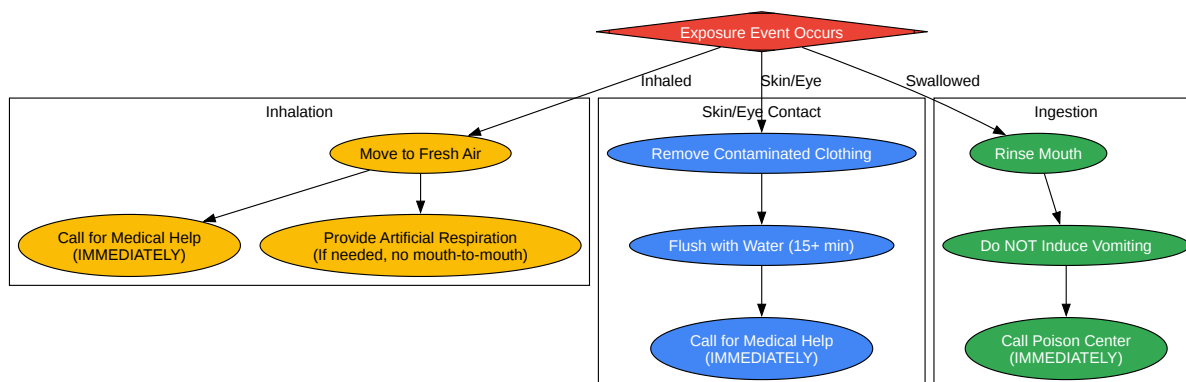
Caption: Workflow for Safe Handling of Potent Solid Compounds.

Emergency Procedures

Immediate and correct response is critical in case of exposure or accidental release.

First Aid Measures

- **Inhalation:** Immediately move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). Call for immediate medical attention.[\[3\]](#)[\[4\]](#)
- **Skin Contact:** Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes, followed by washing with soap and water. Seek immediate medical attention.[\[3\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention, preferably from an ophthalmologist.[\[3\]](#)[\[7\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. If the person is conscious and alert, give two glasses of water to drink. Never give anything by mouth to an unconscious person. Call a poison control center and seek immediate medical attention.[\[3\]](#)[\[4\]](#)



[Click to download full resolution via product page](#)

Caption: Decision Tree for First Aid Response.

Accidental Release Measures

- Small Spill (in fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, gently cover the spill with an absorbent material (e.g., vermiculite or sand) to prevent aerosolization.
 - Carefully scoop the material into a labeled, sealable hazardous waste container.
 - Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol), then with soap and water.

- Place all cleaning materials into the hazardous waste container.
- Large Spill or Spill Outside Containment:
 - Evacuate the laboratory immediately.
 - Alert institutional safety personnel (e.g., Environmental Health & Safety).
 - Prevent entry to the area.
 - Allow only trained emergency responders with appropriate respiratory protection to handle the cleanup.

Storage and Disposal

Proper storage and disposal are essential to maintain safety and environmental compliance.

Storage Conditions

- Temperature: Store in a refrigerator at 2-8°C.[1][2]
- Atmosphere: Keep the container tightly sealed and store under an inert gas if possible.[3]
The compound should be sealed in a dry environment.[1][2]
- Light: Keep in a dark place to avoid exposure to light.[1][2][3]
- Security: Store in a locked cabinet or area with restricted access.[3][4]
- Incompatibilities: Store away from strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[3][4]

Waste Disposal

- All waste material containing **5-(Dimethylphosphoryl)picolinonitrile**, including empty containers, contaminated PPE, and cleaning materials, must be disposed of as hazardous waste.
- Containers should be clearly labeled with the chemical name and associated hazards.

- Follow all local, state, and federal regulations for hazardous waste disposal. Consult with your institution's Environmental Health & Safety department for specific procedures.[4][8]

Conclusion

5-(Dimethylphosphoryl)picolinonitrile is a compound that demands a high degree of caution due to the predicted toxicity of its picolinonitrile functional group. While this guide provides a comprehensive framework based on scientific principles and surrogate data, it is imperative for researchers to always seek a supplier-provided Safety Data Sheet. By adhering to the stringent protocols for engineering controls, personal protective equipment, and emergency preparedness outlined herein, scientists can effectively mitigate risks and handle this valuable research chemical with the necessary level of safety and responsibility.

References

- M0033 - SAFETY DATA SHEET. (n.d.).
- Lead Sciences. (n.d.). **5-(Dimethylphosphoryl)picolinonitrile**.
- Fisher Scientific. (n.d.). SAFETY DATA SHEET.
- MilliporeSigma. (2025, November 6). SAFETY DATA SHEET.
- Boehringer Ingelheim. (2015, July 22). SDS US.
- Sigma-Aldrich. (2025, October 7). SAFETY DATA SHEET.
- Chemicea. (n.d.). Material Safety Data Sheet.
- Sigma-Aldrich. (2024, August 7). SAFETY DATA SHEET.
- BLD Pharm. (n.d.). 2551114-38-4|**5-(Dimethylphosphoryl)picolinonitrile**.
- Sigma-Aldrich. (2025, October 29). SAFETY DATA SHEET.
- Sigma-Aldrich. (2025, April 24). SAFETY DATA SHEET.
- Fisher Scientific. (2025, May 1). SAFETY DATA SHEET.
- Sigma-Aldrich. (2025, November 6). SAFETY DATA SHEET.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 5-\(Dimethylphosphoryl\)picolinonitrile - Lead Sciences \[lead-sciences.com\]](#)

- [2. 2551114-38-4|5-\(Dimethylphosphoryl\)picolinonitrile|BLD Pharm \[bldpharm.com\]](#)
- [3. tcichemicals.com \[tcichemicals.com\]](#)
- [4. fishersci.com \[fishersci.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [7. chemicea.com \[chemicea.com\]](#)
- [8. docs.boehringer-ingelheim.com \[docs.boehringer-ingelheim.com\]](#)
- To cite this document: BenchChem. [A Proactive Safety and Handling Guide for 5-(Dimethylphosphoryl)picolinonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2608007/docs#a-proactive-safety-and-handling-guide-for-5-dimethylphosphoryl-picolinonitrile\]](https://www.benchchem.com/product/b2608007/docs#a-proactive-safety-and-handling-guide-for-5-dimethylphosphoryl-picolinonitrile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check